

An In-depth Technical Guide on the Solubility of 4-Hydroxybenzyl Alcohol

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Compound of Interest

Compound Name: 4-Hydroxybenzyl Alcohol

Cat. No.: B041543

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Introduction

4-Hydroxybenzyl alcohol, a phenolic compound found in various plants, is a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs. Its therapeutic potential is an active area of research, with studies exploring its anti-inflammatory, antioxidant, and neuroprotective properties. A thorough understanding of its solubility in different solvents is paramount for its application in drug formulation, synthesis, and purification processes. This technical guide provides a comprehensive overview of the solubility of **4-Hydroxybenzyl alcohol** in a range of solvents, details the experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **4-Hydroxybenzyl alcohol** is influenced by the polarity of the solvent, temperature, and the pH of the medium. The following table summarizes the available quantitative solubility data in various solvents.

Solvent	Temperature (°C)	Solubility	Reference
Water	20	6.7 mg/mL (6.7 g/L)	[1][2][3][4]
Dioxane	Not Specified	100 mg/mL	[1][3]
1N Sodium Hydroxide (NaOH)	Not Specified	50 mg/mL	[1][3]
Dimethyl Sulfoxide (DMSO)	25	24 mg/mL	[5]
Methanol	Not Specified	Soluble	[1][3][6]
Ethanol	Not Specified	Soluble	[6][7]
Acetone	Not Specified	Information not available	
Ethyl Acetate	Not Specified	Information not available	

Note: "Soluble" indicates that while the substance dissolves, specific quantitative data under defined conditions was not available in the cited literature. The significant increase in solubility in aqueous sodium hydroxide is due to the deprotonation of the phenolic hydroxyl group, forming the more soluble phenoxide salt.

Experimental Protocols for Solubility Determination

The determination of solubility is a critical step in the physicochemical characterization of a compound. The shake-flask method is widely regarded as the "gold standard" for determining equilibrium solubility due to its accuracy and reliability.

Protocol: Equilibrium Solubility Determination of 4-Hydroxybenzyl Alcohol using the Shake-Flask Method and UV/Vis Spectrophotometry

This protocol details the steps to determine the equilibrium solubility of **4-Hydroxybenzyl alcohol** in a given solvent, followed by quantitative analysis using UV/Vis spectrophotometry.

1. Materials and Equipment:

- **4-Hydroxybenzyl alcohol** (high purity)
- Solvent of interest (e.g., water, ethanol, methanol, acetone, ethyl acetate)
- Analytical balance
- Scintillation vials or glass flasks with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Syringes
- Volumetric flasks and pipettes
- UV/Vis spectrophotometer
- Quartz or glass cuvettes

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Hydroxybenzyl alcohol** to a series of scintillation vials or flasks. The excess solid should be clearly visible.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A minimum of 24 to 48 hours is recommended, with preliminary studies to confirm that equilibrium is reached.

- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to sediment.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is crucial to avoid overestimation of solubility.
 - Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the UV/Vis spectrophotometer. A series of dilutions may be necessary.
- Quantitative Analysis by UV/Vis Spectrophotometry:
 - Prepare a series of standard solutions of **4-Hydroxybenzyl alcohol** of known concentrations in the solvent of interest.
 - Determine the wavelength of maximum absorbance (λ_{max}) for **4-Hydroxybenzyl alcohol** in the specific solvent by scanning a standard solution over a range of wavelengths.
 - Measure the absorbance of the standard solutions at the λ_{max} to construct a calibration curve (absorbance vs. concentration).
 - Measure the absorbance of the diluted, filtered sample solutions at the same λ_{max} .
 - Use the equation of the calibration curve to determine the concentration of **4-Hydroxybenzyl alcohol** in the diluted samples.
 - Calculate the original solubility in the saturated solution by accounting for the dilution factor.

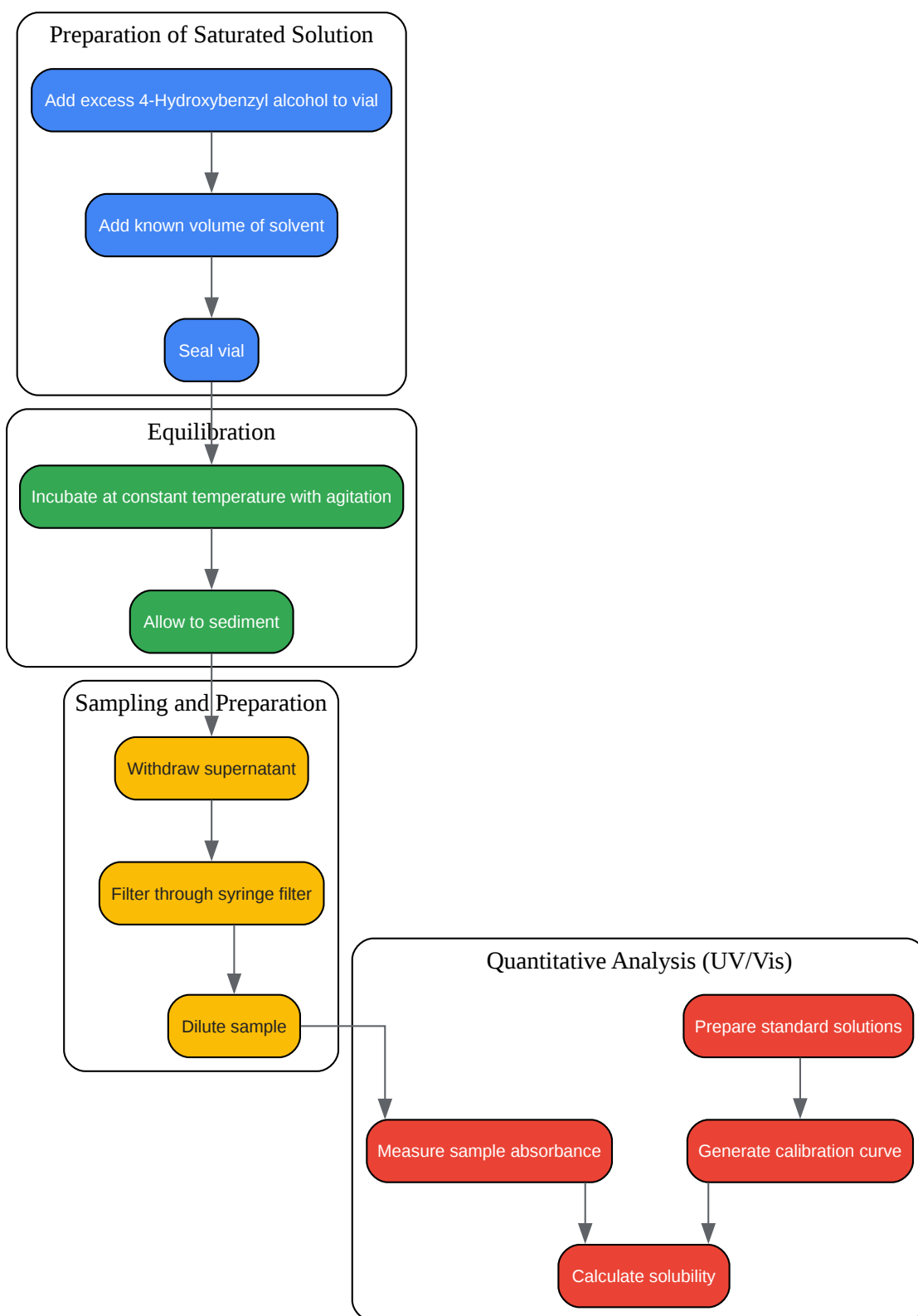
3. Data Analysis and Reporting:

- The solubility should be reported in units of mg/mL or g/L.
- The temperature at which the solubility was determined must be specified.

- The experiment should be performed in triplicate to ensure the reproducibility of the results, and the data should be reported as the mean \pm standard deviation.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **4-Hydroxybenzyl alcohol**.



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Solubility Determination Workflow

Conclusion

This technical guide provides a foundational understanding of the solubility of **4-Hydroxybenzyl alcohol** in various solvents, which is critical for its development and application in the pharmaceutical and chemical industries. The provided quantitative data, though not exhaustive, offers valuable insights for solvent selection. The detailed experimental protocol for the shake-flask method serves as a practical resource for researchers to accurately determine the solubility of this and other similar compounds. Further research to quantify the temperature-dependent solubility in a wider range of pharmaceutically relevant organic solvents is warranted to expand the utility of this important molecule.

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